

Chlormadinone-d6 CAS number and molecular weight

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Compound of Interest

Compound Name: Chlormadinone-d6

Cat. No.: B12412150

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Technical Guide: Chlormadinone-d6

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Chlormadinone-d6**, a deuterated derivative of Chlormadinone. This document outlines its chemical properties, and in the full scope, would include experimental protocols and biological pathways.

Core Chemical Data

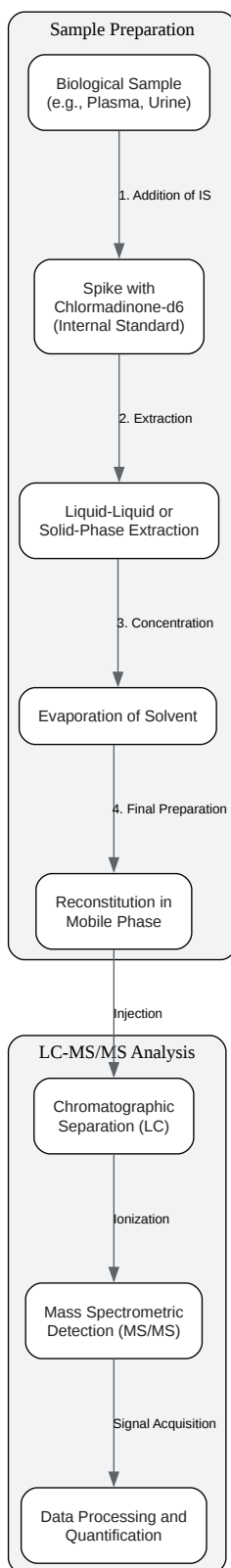
Deuterated forms of Chlormadinone are primarily utilized as internal standards in quantitative analytical methods, such as mass spectrometry, to ensure accuracy and precision. It is crucial to distinguish between **Chlormadinone-d6** and its acetate ester, **Chlormadinone-d6 Acetate**, as their chemical properties differ.

Compound	CAS Number	Molecular Formula	Molecular Weight (g/mol)
Chlormadinone-d6	Not Available	C ₂₁ H ₂₁ D ₆ ClO ₃	368.93[1][2]
Chlormadinone-d6 Acetate	2376035-88-8	C ₂₃ H ₂₃ D ₆ ClO ₄	410.96[3]

Experimental Protocols & Methodologies

While specific experimental protocols are highly dependent on the research context, the following outlines a general workflow for the use of **Chlormadinone-d6** as an internal standard in a quantitative analysis of Chlormadinone in a biological matrix.

Workflow for Quantitative Analysis using LC-MS/MS



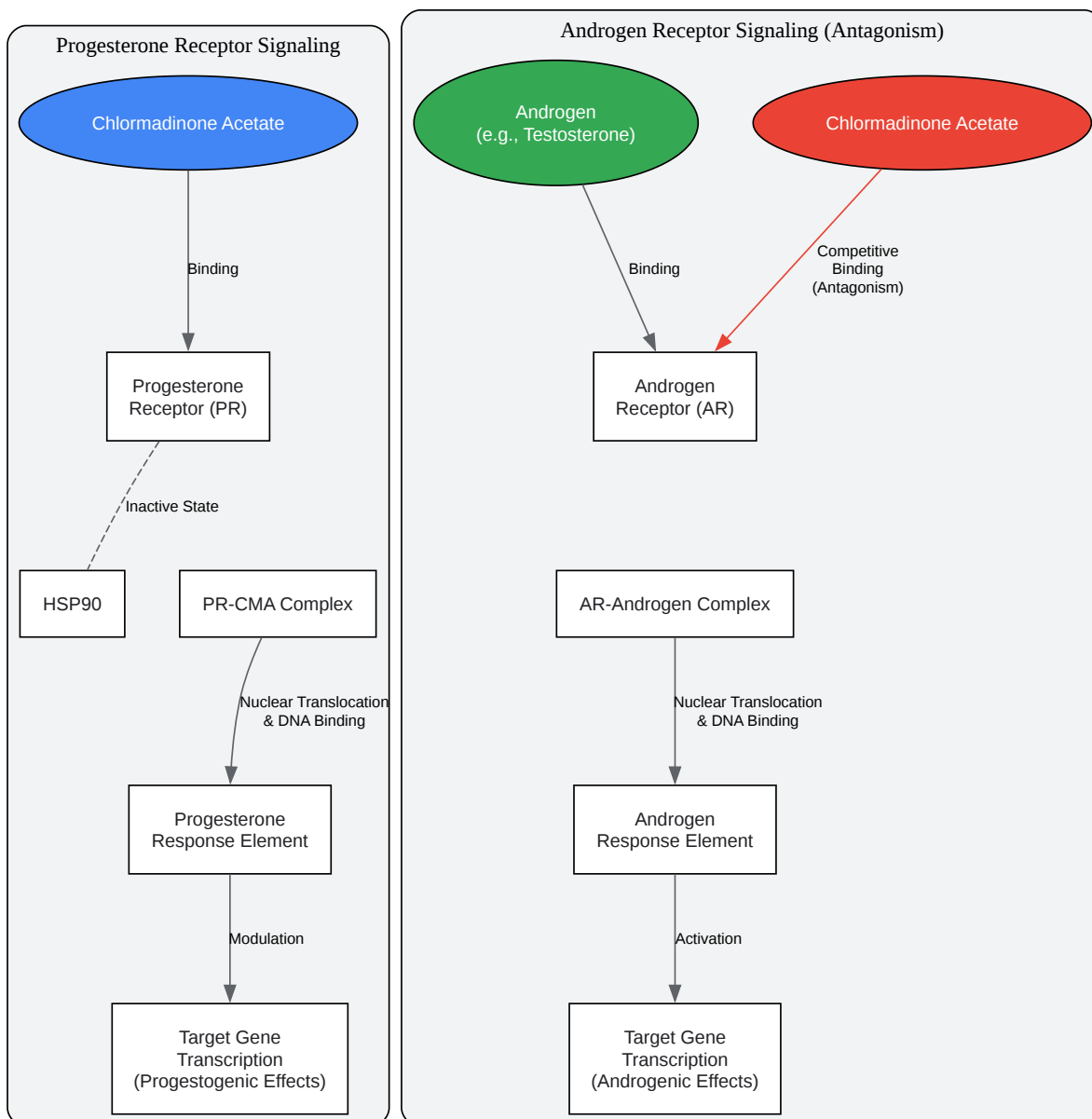
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Caption: Workflow for the quantitative analysis of Chlormadinone using **Chlormadinone-d6** as an internal standard.

Signaling Pathways

Chlormadinone acetate, the active form, is a progestin and antiandrogen. Its mechanism of action is primarily through its interaction with steroid hormone receptors, specifically the progesterone receptor (PR) and the androgen receptor (AR).

Simplified Progesterone and Androgen Receptor Signaling



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References

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